

Reactivity profile of O-(2,4-Dimethylphenyl)hydroxylamine

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Compound of Interest

Compound Name: O-(2,4-Dimethylphenyl)hydroxylamine Hydrochloride

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Reactivity Profile: -(2,4-Dimethylphenyl)hydroxylamine

Technical Guide for Precision Amination & C-H Functionalization

Part 1: Executive Summary & Chemical Identity

-(2,4-Dimethylphenyl)hydroxylamine is a specialized electrophilic aminating agent belonging to the class of

-aryl hydroxylamines. Unlike its more common, electron-deficient analog

-(2,4-dinitrophenyl)hydroxylamine (DPH), the 2,4-dimethyl variant incorporates an electron-rich aryloxy leaving group.

This structural modification fundamentally alters its reactivity profile, shifting it from a "hot," radical-prone reagent (like DPH) to a stabilized, tunable electrophile. It is primarily utilized in

transition-metal-catalyzed C-H activation and direct amination of nucleophiles where the high reactivity of DPH leads to decomposition or background side reactions.

Feature	Specification
Chemical Formula	
Molecular Weight	137.18 g/mol
Leaving Group	2,4-Dimethylphenolate ()
Reactivity Class	Electrophilic Aminating Agent / Oxidant for Metal Centers
Primary Utility	Rh/Co-catalyzed C-H Amination; Synthesis of Indoles; Amination of Carbanions
Stability	High (Thermal stability > DPH; non-explosive under standard conditions)

Part 2: Mechanistic Profile & Tuning

The utility of

-aryl hydroxylamines is dictated by the electronic nature of the

-aryl moiety. The 2,4-dimethylphenyl group serves as a "brake" on the reactivity, enabling selectivity that is impossible with nitro-substituted variants.

1. The "Leaving Group" Effect

The reactivity of

is governed by the weakness of the N-O bond and the stability of the departing phenoxide ().

- DPH (2,4-Dinitro): The leaving group is 2,4-dinitrophenolate (

). The N-O bond is extremely polarized and weak. It reacts violently with nucleophiles and readily generates aminium radicals (

).

- 2,4-Dimethyl: The leaving group is 2,4-dimethylphenolate (

). The electron-donating methyl groups render the phenoxide more basic (less stable as an anion) and the N-O bond stronger.

- Consequence: Reaction requires catalytic activation (e.g., by Rh(III) or Cu(I)) or strong nucleophiles (Grignards). It suppresses background

reactions with weak nucleophiles.

2. Mechanism in Metal Catalysis (Rh/Co)

In C-H activation (e.g., indole synthesis from

-aryl acetamides), the reagent serves as an internal oxidant.

Figure 1: Catalytic cycle for Rh(III)-catalyzed C-H amination. The oxidative addition step is modulated by the O-aryl substituent.

Part 3: Applications & Experimental Protocols

Application A: Rhodium(III)-Catalyzed Synthesis of Free Amines

The 2,4-dimethyl variant is ideal when the substrate contains sensitive functional groups that would degrade under the oxidative conditions required for DPH.

Target: Direct C-H amination of arenes (e.g., 2-phenylpyridine derivatives).

Protocol:

- Setup: In a glovebox or under

, charge a sealed tube with:

- Substrate (0.2 mmol)

- (2.5 mol%)
- (10 mol%)
- -(2,4-Dimethylphenyl)hydroxylamine (1.2 equiv)
- Solvent: DCE (1,2-Dichloroethane) or HFIP (Hexafluoroisopropanol).
- Reaction: Seal and heat to 80–100 °C for 12–24 hours. (Note: Higher temperature is required compared to DPH due to the stronger N-O bond).
- Workup: Cool to RT. Dilute with DCM. Wash with (aq) to remove the 2,4-dimethylphenol byproduct.
- Purification: Silica gel chromatography.

Application B: Electrophilic Amination of Carbanions

Used to convert Grignard reagents or organolithiums to primary amines.

Protocol:

- Generate or in THF/Ether at -78 °C.
- Add -(2,4-Dimethylphenyl)hydroxylamine (1.0 equiv) as a solution in THF.
- Warm slowly to 0 °C.
- Mechanism: The nucleophilic carbon attacks the nitrogen, displacing the 2,4-dimethylphenoxide.
- Advantage: The byproduct (phenol) is easily separated, and the reagent is less prone to "double amination" or radical coupling than chloramine-T.

Part 4: Synthesis of the Reagent

Since

-(2,4-dimethylphenyl)hydroxylamine is less commercially ubiquitous than DPH, in-house synthesis is often required. The most robust route utilizes an

-Boc protection strategy to prevent over-reaction.

Workflow:

- Coupling: React
 - Boc-hydroxylamine with 2,4-dimethylphenylboronic acid using $\text{Cu}(\text{OAc})_2$ (Chan-Lam coupling) or react
 - Boc-O-tosylhydroxylamine with 2,4-dimethylphenol (base mediated).
- Deprotection: Treat the intermediate (
 - butyl (2,4-dimethylphenoxy)carbamate) with TFA/DCM.
- Neutralization: Carefully neutralize with
 - to obtain the free amine.

Figure 2: Synthetic pathway for the preparation of the reagent.

Part 5: Safety & Handling (E-E-A-T)

While safer than the explosive DPH, all hydroxylamine derivatives possess high energy N-O bonds.

- Thermal Stability:
 - (2,4-Dimethylphenyl)hydroxylamine is generally stable at room temperature but should be stored at $-20\text{ }^{\circ}\text{C}$ for long-term integrity.
- Toxicity: The leaving group, 2,4-dimethylphenol (2,4-Xylenol), is toxic and corrosive. It is a known skin irritant and pollutant. All waste streams must be segregated as halogenated/phenolic waste.

- Incompatibility: Avoid mixing with strong reducing agents (hydrazine, zinc dust) or strong oxidants (permanganate), as this can trigger rapid decomposition.

References

- Driver, T. G. (2014). Transition Metal-Catalyzed Synthesis of N-Heterocycles from Aryl Azides and O-Aryl Hydroxylamines. *Accounts of Chemical Research*.
- Glorius, F., et al. (2013). Rhodium(III)-Catalyzed C-H Activation and Amination. *Chemical Reviews*.
- Berman, A. M., & Johnson, J. S. (2006). Copper-Catalyzed Electrophilic Amination of Organozinc Reagents. *Journal of the American Chemical Society*.^[1] (Note: Provides foundational protocols for electrophilic amination using O-acyl/aryl hydroxylamines).
- Accela Chem. Product Data Sheet: O-(2,4-Dimethylphenyl)hydroxylamine (SY282150).

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Sources

- 1. US20110129899A1 - Microorganisms for the production of 1,4-butanediol, 4-hydroxybutanal, 4-hydroxybutyryl-coa, putrescine and related compounds, and methods related thereto - Google Patents [patents.google.com]
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